

1-Fluoroprop-1-ene: Synthesis, Characterization, and Application Guide

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Compound of Interest

Compound Name: 1-Fluoroprop-1-ene

CAS No.: 406-33-7

Cat. No.: B11720285

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Part 1: Executive Summary & Strategic Value

1-Fluoroprop-1-ene (CAS: 406-33-7) is a high-value fluorinated building block, primarily utilized as a monofluoroalkene bioisostere for amide bonds in peptide mimetics. Unlike its isomer 3-fluoroprop-1-ene (allyl fluoride) or 2-fluoropropene, the 1-fluoro isomer offers a unique electronic profile where the fluorine atom is directly conjugated to the double bond, significantly altering the electrophilicity and metabolic stability of the resulting scaffold.

Core Applications

- **Medicinal Chemistry:** Acts as a non-hydrolyzable peptide bond isostere (mimics).
- **Polymer Science:** Comonomer for specialized fluoropolymers with enhanced thermal stability.
- **Synthetic Intermediate:** Precursor for lithiated vinyl species in stereoselective cross-coupling.

Part 2: Strategic Synthesis Protocols

The synthesis of **1-fluoroprop-1-ene** is dominated by two primary strategies: Dehydrohalogenation (for scale) and Isomerization (for atom economy).

Method A: Base-Mediated Dehydrofluorination (Scalable)

This is the preferred route for generating gram-to-kilogram quantities. It relies on the elimination of HF from 1,1-difluoropropane (HFC-272fb).

- Precursor: 1,1-Difluoropropane ()
- Reagents: Potassium Hydroxide (KOH) or Potassium tert-butoxide (KOtBu).
- Solvent: Methanol or tert-Butanol (anhydrous).

Protocol:

- Setup: A pressure reactor or a sealed tube is required due to the volatility of the product (BP -8°C to 0°C).
- Reaction: Charge the vessel with 1,1-difluoropropane (1.0 equiv) and pulverized KOH (2.5 equiv) in methanol.
- Conditions: Heat to $60\text{--}80^{\circ}\text{C}$ for 4–6 hours.
- Workup: The product is a gas at room temperature. Collect via distillation into a cold trap (-78°C , dry ice/acetone) connected to the reactor vent.
- Purification: Fractional distillation at low temperature to separate the E and Z isomers if necessary.

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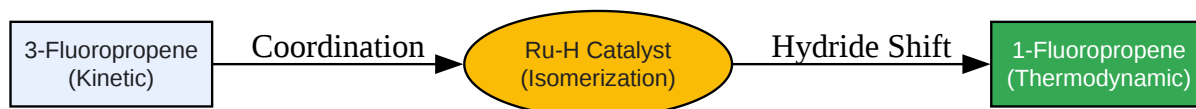
Mechanistic Insight: The reaction proceeds via an E2 elimination mechanism. The acidity of the

-protons is enhanced by the gem-difluoro group, facilitating removal by the base.

Method B: Catalytic Isomerization of Allyl Fluoride

This method transforms readily available 3-fluoroprop-1-ene (allyl fluoride) into the thermodynamically more stable **1-fluoroprop-1-ene**.

- Precursor: 3-Fluoroprop-1-ene ()
- Catalyst: Ruthenium hydride complexes (e.g.,) or solid base catalysts (MgO).
- Thermodynamics: The internal alkene (1-fluoro) is favored over the terminal alkene (3-fluoro) by 4 kcal/mol.



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Caption: Ruthenium-catalyzed isomerization shifts the double bond to the internal position, driven by thermodynamic stability.

Part 3: Characterization & Analytics

Accurate identification of the E (trans) and Z (cis) isomers is critical, as they exhibit distinct biological activities.

Physical Properties

Property	Value	Notes
Molecular Formula		
Molecular Weight	60.07 g/mol	
Boiling Point	-8°C to -2°C	Gas at STP; requires cold storage.
Appearance	Colorless Gas	Liquefies under pressure.
Solubility	Soluble in ,	Reacts with protic solvents over time.

NMR Fingerprinting (F and H)

The isomers are distinguished by their vicinal proton-fluorine coupling constants (

) and proton-proton coupling constants ().

Nuclear Magnetic Resonance Data (

):

- Z-Isomer (cis-1-fluoropropene):

- F NMR:

- ppm.[\[1\]](#)

- Coupling Constants:

- (cis): ~20 Hz (Diagnostic)
 - (vicinal): ~10 Hz
 - (geminal): ~80 Hz

- E-Isomer (trans-1-fluoropropene):
 - F NMR:
ppm.
 - Coupling Constants:
 - (trans): ~40–50 Hz (Diagnostic - Larger coupling)
 - (vicinal): ~16 Hz
 - (geminal): ~80 Hz

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Analytic Rule: The trans isomer always displays a significantly larger coupling constant compared to the cis isomer.

Part 4: Handling & Safety Protocols

Hazard Class: Flammable Gas (Category 1).

- Cold Trapping: Always condense the product into a receiver cooled to -78°C (Dry Ice/Acetone). Do not seal the vessel unless it is rated for high pressure (>10 bar).
- Inert Atmosphere: Store under Argon or Nitrogen. Oxygen can induce radical polymerization or degradation.
- Ventilation: Perform all synthesis and transfer operations in a high-flow fume hood.
- PPE: Thermal gloves (for cold handling) and face shield are mandatory.

Part 5: References

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Sources

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